

Sodium naphthionate molecular weight and formula

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Compound of Interest

Compound Name: Sodium naphthionate

Cat. No.: B093542

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An In-depth Technical Guide to **Sodium Naphthionate**

Introduction

Sodium naphthionate, also known as sodium 4-amino-1-naphthalenesulfonate, is a sulfonated aromatic amine salt derived from naphthalene.[1] It is a key intermediate in the chemical industry, primarily utilized in the synthesis of azo dyes, pigments, and optical brighteners.[1][2][3] Its chemical structure, featuring both an amino group and a sulfonic acid sodium salt on a naphthalene ring, makes it highly reactive for diazotization and coupling reactions, which are fundamental processes in the manufacturing of a wide range of colorants.[2] This guide provides a comprehensive overview of its chemical and physical properties, applications, and relevant experimental protocols for researchers, scientists, and professionals in drug development.

Molecular and Chemical Properties

Sodium naphthionate is typically a white to off-white, pinkish, or grayish crystalline powder.[4][5][6] It is soluble in water and has a melting point reported to be above 280°C, at which it decomposes.[2][6][7][8]

Core Molecular Data

The fundamental molecular properties of **sodium naphthionate** are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₈ NNaO ₃ S	[3][4][9][10][11]
Molecular Weight	245.23 g/mol	[2][3][9][12][13]
CAS Number	130-13-2	[4][9][12]
EC Number	204-975-5	[9][13]

Synonyms and Identifiers

Sodium naphthionate is known by several alternative names in literature and commerce.

Type	Identifier
IUPAC Name	sodium 4-aminonaphthalene-1-sulfonate
Common Synonyms	Sodium 4-amino-1-naphthalenesulfonate, Naphthionine, Sodium 1-naphthylamine-4-sulfonate, 4-Amino-1-naphthalenesulfonic acid sodium salt, Naphthionic Acid Sodium Salt
InChI	InChI=1S/C10H9NO3S.Na/c11-9-5-6-10(15(12,13)14)8-4-2-1-3-7(8)9;/h1-6H,11H2,(H,12,13,14);/q;+1/p-1
SMILES	C1=CC=C2C(=C1)C(=CC=C2S(=O)(=O)[O-])N.[Na+]

Source:[9]

Physical and Chemical Specifications

The following table outlines typical specifications for commercial grades of **sodium naphthionate**.

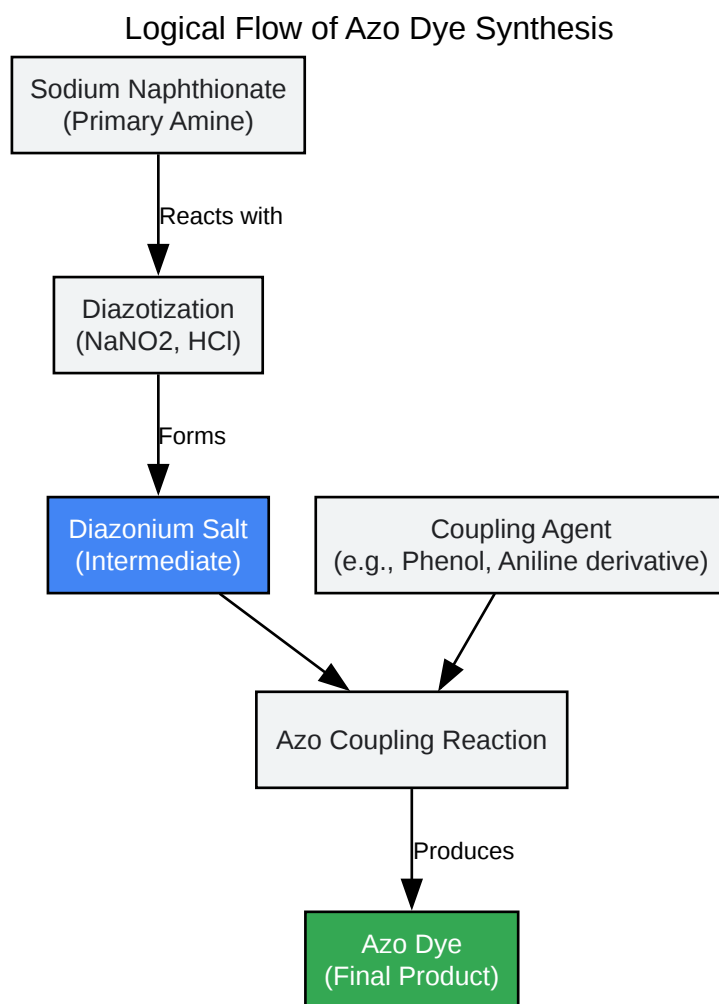
Parameter	Specification	Source(s)
Appearance	Off-white, pink, or grey crystalline powder	[2][4][5][6][11]
Purity / Assay	≥ 75% - 98%	[2][4][5][10]
Melting Point	>280-300 °C (decomposes)	[2][7][8][13]
Solubility in Water	Soluble	[1][2][6][8][14]
pH (1% aqueous solution)	6.0 - 8.5	[2]
Insoluble Matter	≤ 0.1% - 0.2%	[2][4][5]
Moisture Content	≤ 1.0% (LOD)	[2]

Applications in Research and Industry

The primary application of **sodium naphthionate** is as a versatile intermediate in chemical synthesis.

- **Dye and Pigment Manufacturing:** It is a crucial precursor for producing a variety of acidic and direct azo dyes, which are used extensively in the textile, leather, and paper industries to impart vibrant and lasting colors such as reds, oranges, and browns.[1][2][3]
- **Optical Brighteners:** It serves as a starting material in the synthesis of optical brightening agents, which are used to enhance the whiteness of paper and textiles.[1][2]
- **Chemical Synthesis:** Beyond dyes, it is a reactant in various industrial and research settings for coupling and diazotization reactions.[2] It can be used to prepare other chemical reagents, such as 1-bromo-4-naphthalenesulfonic acid, which is used in capillary electrophoresis for peptide detection.[13]
- **Medical Antidote:** It has been cited for use as an antidote for nitrite and iodine poisoning.[7][8][11]

The role of **sodium naphthionate** as a foundational block in the synthesis of azo dyes is depicted in the following logical diagram.



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Caption: Azo dye synthesis pathway starting from **sodium naphthionate**.

Experimental Protocols

Detailed experimental procedures involving **sodium naphthionate** are often proprietary or described within patent literature. Below is a generalized protocol for a sulfonation reaction using **sodium naphthionate** as the starting material, based on procedures described in patent filings for the synthesis of specialty chemicals.[15]

Objective: Preparation of 1-aminonaphthalene-2,4,7-trisulphonic acid.

Materials:

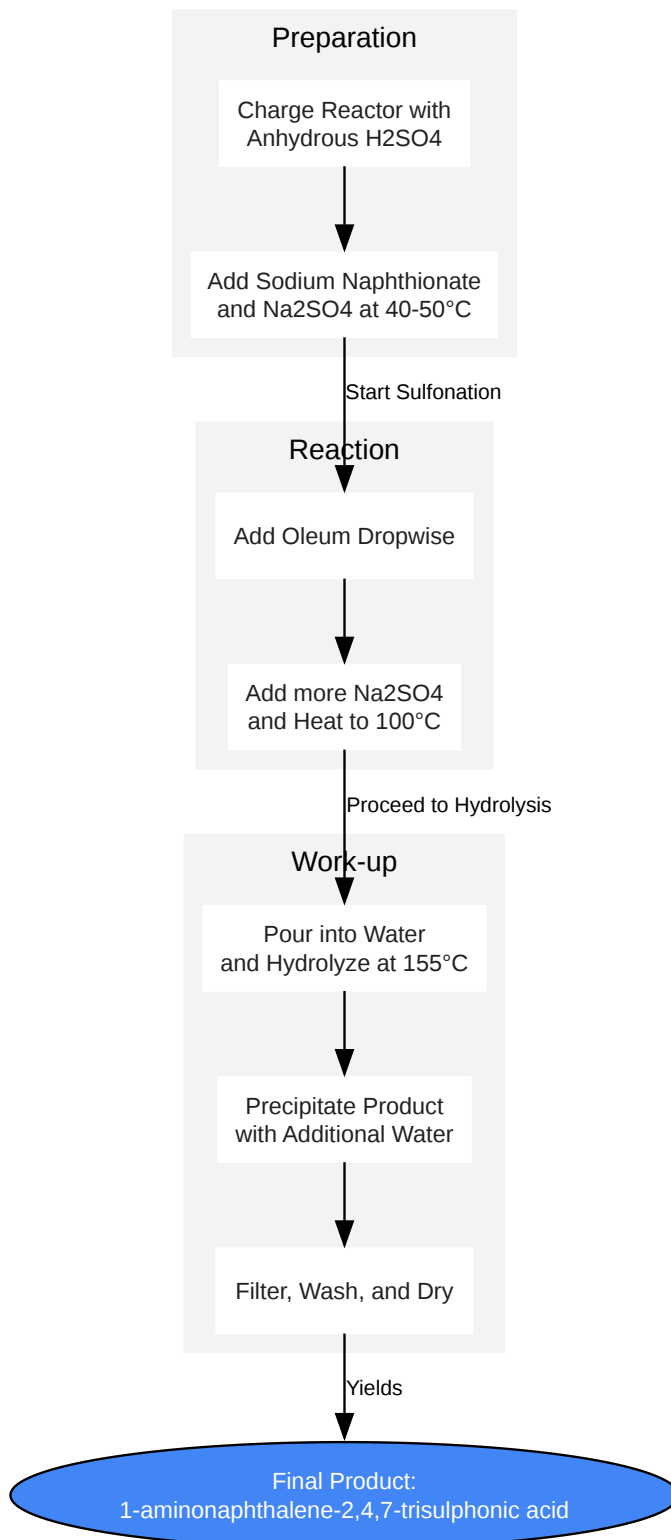
- **Sodium naphthionate**
- Anhydrous sulfuric acid
- 65% Oleum (fuming sulfuric acid)
- Sodium sulfate
- Water

Procedure:

- **Charging the Reactor:** In a suitable reaction vessel, introduce 500g of anhydrous sulfuric acid.
- **Addition of Reactants:** While stirring at 40-50°C, add 245g (1 mole) of **sodium naphthionate** followed by 35.5g of sodium sulfate. Maintain stirring for 15 minutes.
- **Sulfonation:** Add 248g of 65% oleum dropwise over 30 minutes.
- **Further Reaction:** Add another 35.5g of sodium sulfate and heat the mixture to 100°C.
- **Hydrolysis:** After the reaction is complete, pour the mixture into 510g of water and hydrolyze at 155°C for 5 hours with continuous stirring.
- **Work-up:** Upon completion of hydrolysis, add more water to precipitate the product. The mixture is then cooled, and the precipitate is filtered, washed with water, and dried to yield the final product.

The workflow for this experimental protocol can be visualized as follows.

Experimental Workflow: Sulfonation of Sodium Naphthionate

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Caption: Workflow for the synthesis of a trisulphonic acid derivative.

Safety and Handling

Sodium naphthionate is classified as an irritant.[9] It can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[12]

Handling Precautions:

- Use in a well-ventilated area.[12]
- Avoid breathing dust, fumes, or vapors.[12]
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a dust mask.[2][16]
- Wash hands thoroughly after handling.[12]

Storage:

- Store in a cool, dry, well-ventilated place.[7][16]
- Keep containers tightly closed to protect from moisture.[2][16][17]

First Aid Measures:

- Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[12][17]
- Skin: Wash off with soap and plenty of water.[12][17]
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[12][17]
- Ingestion: Rinse mouth with water and consult a physician.[12][17]

This technical guide provides a summary of the key properties and applications of **sodium naphthionate**, intended to support professionals in research and development. For detailed safety information, always refer to the specific Safety Data Sheet (SDS) provided by the supplier.

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